

# Alternative reagents for the synthesis of Benzyl 4-oxoazepane-1-carboxylate

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## Compound of Interest

Compound Name: *Benzyl 4-oxoazepane-1-carboxylate*

Cat. No.: *B1270719*

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## Technical Support Center: Synthesis of Benzyl 4-oxoazepane-1-carboxylate

This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on the synthesis of **Benzyl 4-oxoazepane-1-carboxylate**. It offers alternative reagents, detailed experimental protocols, troubleshooting guides, and frequently asked questions to address common challenges encountered during synthesis.

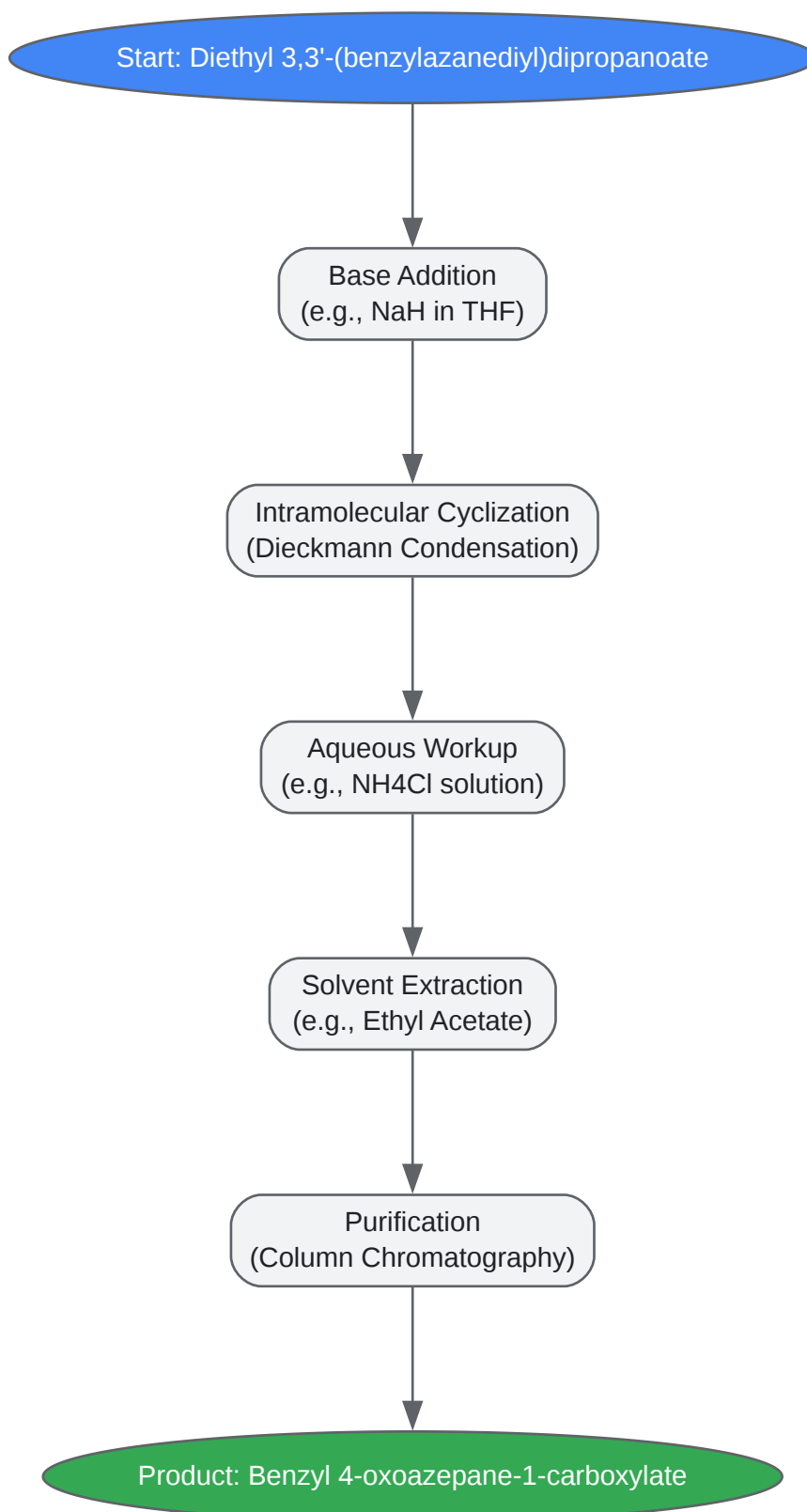
## Primary Synthetic Routes

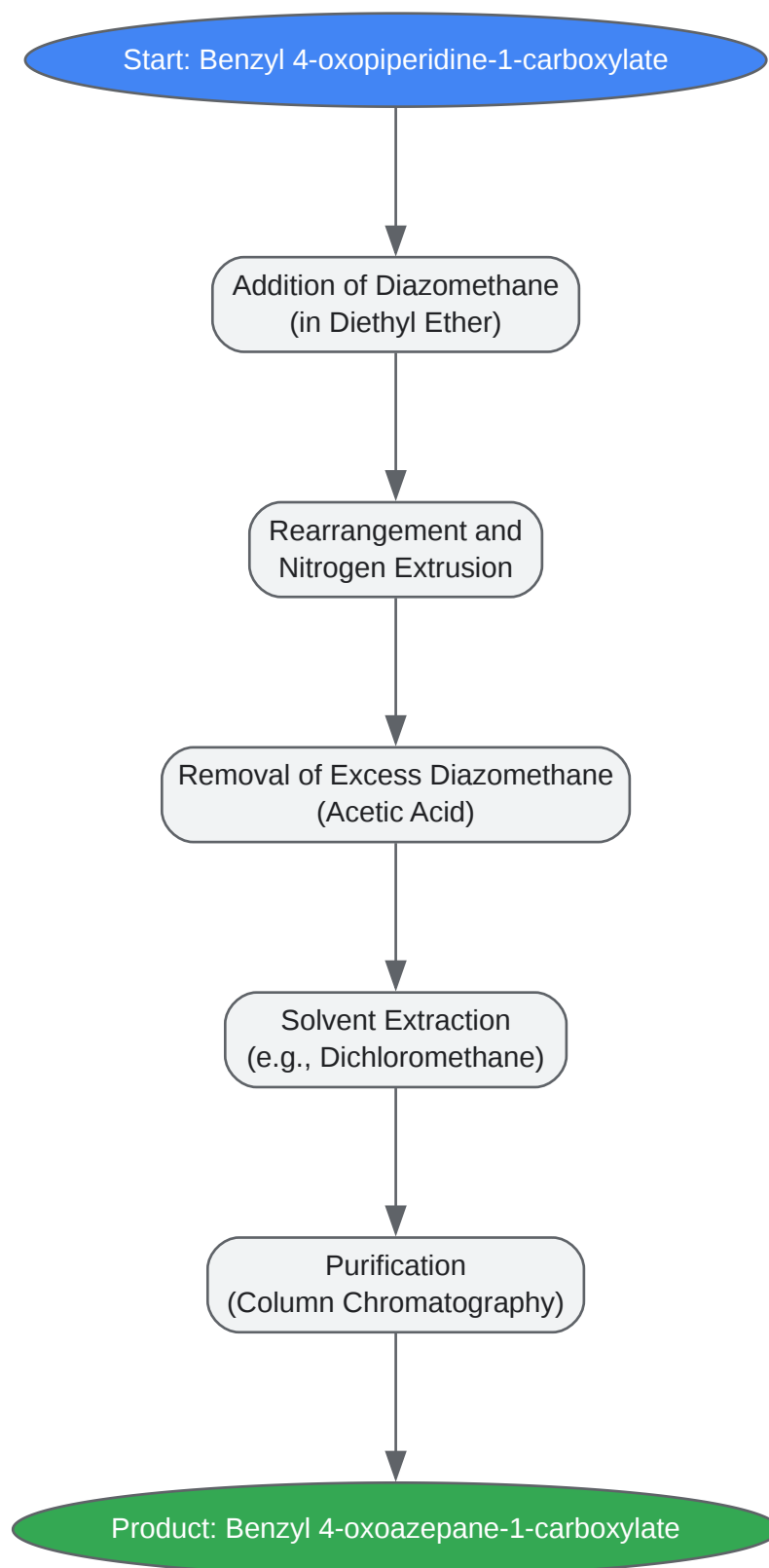
Two primary and effective methods for the synthesis of **Benzyl 4-oxoazepane-1-carboxylate** are the Dieckmann condensation and the ring expansion of a piperidone precursor. Both methods offer distinct advantages and present different experimental considerations.

## Method 1: Dieckmann Condensation

The Dieckmann condensation is an intramolecular reaction of a diester in the presence of a strong base to yield a cyclic  $\beta$ -keto ester. For the synthesis of **Benzyl 4-oxoazepane-1-carboxylate**, the required starting material is diethyl 3,3'-(benzylazanediyl)dipropionate. The reaction proceeds via the formation of an enolate which then attacks the second ester group, leading to cyclization.

## Workflow for Dieckmann Condensation





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